

Application Notes and Protocols: TSKgel Butyl-NPR for High-Resolution Separations

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Compound of Interest

Compound Name: TSKgel Butyl-NPR

Cat. No.: B1178589

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Audience: Researchers, scientists, and drug development professionals.

This document provides detailed application notes and protocols for utilizing the TSKgel® Butyl-NPR column for high-resolution separations of biomolecules such as proteins, peptides, and nucleic acids. The focus is on optimizing flow rates and other chromatographic parameters to achieve high-quality, reproducible results.

Introduction to TSKgel Butyl-NPR

The **TSKgel Butyl-NPR** column is a high-performance liquid chromatography (HPLC) column designed for hydrophobic interaction chromatography (HIC). HIC separates molecules based on their surface hydrophobicity. The stationary phase consists of spherical, non-porous polymethacrylate particles with a particle size of 2.5 μm , functionalized with butyl groups.^{[1][2][3]}

The key features of the **TSKgel Butyl-NPR** column are:

- **Non-Porous Resin (NPR):** The 2.5 μm non-porous particles eliminate pore diffusion, which is often the rate-limiting step in the mass transport of large biomolecules.^{[1][2][3]} This feature allows for higher resolution at higher flow rates compared to traditional porous particles.^{[1][2][3]}
- **High Speed and High Resolution:** The small particle size contributes to high efficiency, enabling fast analysis times, often under 10 minutes.^{[1][2]} The 10 cm length column is

specifically designed for high-resolution separations.[1]

- **Excellent Recovery:** The hydrophilic polymer base matrix and the absence of pores lead to excellent mass recovery, even for hydrophobic samples and analyses at the nanogram level. [1][2][3]
- **Broad Applicability:** These columns are suitable for a wide range of applications, including the analysis of modified or aggregated peptides and proteins and the separation of plasmid DNA forms.[1]

Column Specifications and Operating Conditions

Proper handling and operation within the specified limits are crucial for the longevity and performance of the column.

Parameter	Specification
Base Material	Polymethacrylate
Functional Group	Butyl (C4)
Particle Size	2.5 µm (non-porous)[1][2][3][4][5]
Column Dimensions	4.6 mm ID x 3.5 cm L[4][5] 4.6 mm ID x 10.0 cm L[4]
Standard Flow Rate	0.5 – 1.0 mL/min[4][6]
Maximum Flow Rate	1.2 mL/min (for 3.5 cm L)[4][5][7] 1.0 mL/min (for 10.0 cm L)[4]
Maximum Pressure	20 MPa (200 bar)[4][5][7]
pH Range	2.0 - 12.0[3][4][5]
Temperature Range	0 - 60°C[4][5]
Salt Concentration	< 4 M[4][5]
Organic Solvent Conc.	≤ 50%[4][5] (Note: TSKgel Butyl-NPR is compatible with <20% water-soluble organic solvents[3])

Note: When using buffers with high viscosity, the flow rate may need to be reduced to avoid exceeding the maximum pressure.[4][8] When changing solvents, it is recommended to use a flow rate that is 25% of the maximum.[4]

Optimizing Flow Rate for High-Resolution Separations

The non-porous nature of the **TSKgel Butyl-NPR** packing material is a distinct advantage for high-resolution separations. In traditional porous media, the diffusion of large molecules into and out of the pores can be a slow process, leading to band broadening. By eliminating these pores, the binding kinetics occur exclusively on the surface of the beads, resulting in more efficient mass transfer.[3][5] This allows for the use of higher flow rates while maintaining high resolution.[1][2][3]

For most applications requiring high resolution, a flow rate of 1.0 mL/min is standard for the 4.6 mm ID x 10 cm column.[1][6] While the column can be operated at slightly different flow rates, 1.0 mL/min generally provides an excellent balance between analysis speed and separation efficiency. For the shorter 3.5 cm column, flow rates up to 1.2 mL/min are used for very fast, high-throughput analyses.[4][5]

Experimental Protocols

Below are detailed protocols for typical high-resolution applications using the **TSKgel Butyl-NPR** column.

This protocol is designed for the detailed analysis of oxidation variants in an enzymatic digest of a therapeutic monoclonal antibody.

Parameter	Condition
Column	TSKgel Butyl-NPR, 4.6 mm ID x 10 cm L[1]
Mobile Phase A	20 mmol/L Phosphate Buffer + 2 mol/L Ammonium Sulfate, pH 7.0[1]
Mobile Phase B	20 mmol/L Phosphate Buffer, pH 7.0[1]
Gradient	25% to 60% B in 20 minutes (linear)[1]
Flow Rate	1.0 mL/min[1]
Detection	UV @ 215 nm[1]
Temperature	35 °C[1]
Injection Volume	2 µL[1]
Sample	Enzymatic digest of antibody therapeutics (2 g/L)[1]

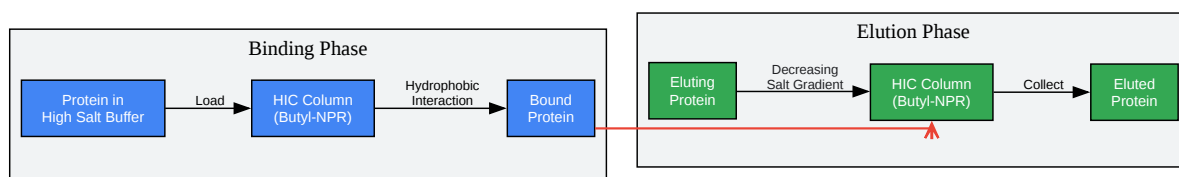
This method is suitable for the rapid quality control and monitoring of protein mixtures.

Parameter	Condition
Column	TSKgel Butyl-NPR, 4.6 mm ID x 3.5 cm L[1]
Mobile Phase A	0.1 mol/L Phosphate Buffer + 2.3 mol/L Ammonium Sulfate, pH 7.0[1]
Mobile Phase B	0.1 mol/L Phosphate Buffer, pH 7.0[1]
Gradient	0% to 100% B in 12 minutes (linear)[1]
Flow Rate	1.0 mL/min[1]
Detection	UV @ 280 nm[1]
Sample	Protein standard mix (Myoglobin, Ribonuclease, Lysozyme, α-Chymotrypsin, α-Chymotrypsinogen A)[1]

This protocol demonstrates an alternative to size exclusion chromatography for the analysis of mAb monomers and high molecular weight aggregates.

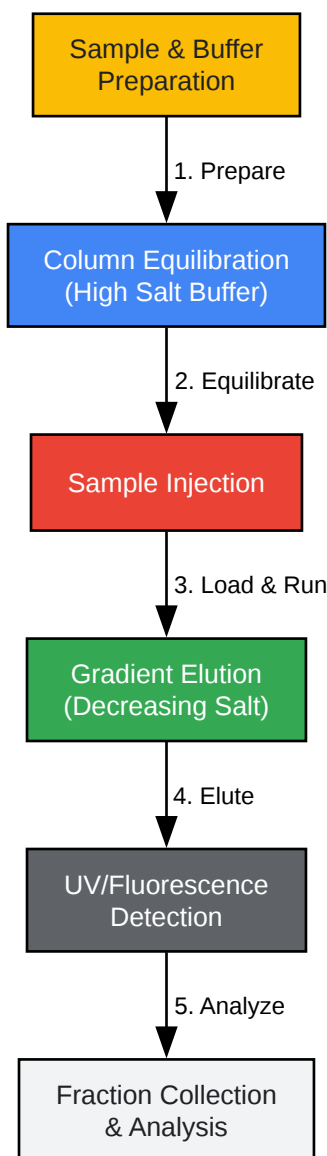
Parameter	Condition
Column	TSKgel Butyl-NPR, 4.6 mm ID x 3.5 cm L[9]
Mobile Phase A	3 mol/L NaCl[9]
Mobile Phase B	H ₂ O[9]
Gradient	0% to 100% B in 10 minutes[9]
Flow Rate	1.0 mL/min[9]
Detection	Fluorescence (Ex: 280 nm, Em: 348 nm)[9]
Injection Volume	5 µg[9]
Sample	IgG1[9]

Visualizations



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Caption: Principle of HIC: Proteins bind at high salt and elute as salt decreases.



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Caption: Standard workflow for a high-resolution HIC experiment.

Column Care and Regeneration

To ensure consistent high-resolution separations and extend the column's lifetime, proper care is essential.

- Column Protection: No dedicated guard column is available for the **TSKgel Butyl-NPR**.^{[4][8]} It is critical to use a pre-column filter (0.5 µm) to prevent plugging of the column frit.^{[4][8]} Filtering all samples and mobile phases is also highly recommended.^[6]

- Cleaning and Regeneration: Fouling can occur more rapidly on non-porous resins due to the smaller surface area.[8] For routine cleaning, especially after daily use, repeated injections (100-250 μ L) of 0.1-0.2 M NaOH are recommended.[4][6][8] If this is not effective, injections of 20% aqueous acetic acid can be used.[4][6][8]
- Storage: For short-term or overnight storage, store the column in the shipping solvent (Distilled Water) or the mobile phase B (low salt buffer).[4][8] For long-term storage, consult the manufacturer's instruction manual.

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- To cite this document: BenchChem. [Application Notes and Protocols: TSKgel Butyl-NPR for High-Resolution Separations]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1178589#tskgel-butyl-npr-flow-rate-for-high-resolution-separations>]

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